

Ethyl 2-nitrobenzoate CAS number and properties

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Compound of Interest

Compound Name: **Ethyl 2-nitrobenzoate**

Cat. No.: **B1362548**

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An In-depth Technical Guide to **Ethyl 2-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-nitrobenzoate**, including its chemical and physical properties, safety information, and detailed experimental protocols for its synthesis and analysis.

Chemical Identity and Properties

Ethyl 2-nitrobenzoate is an organic compound that serves as a valuable intermediate in various chemical syntheses. Its chemical identity and key properties are summarized below.

CAS Number: 610-34-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Synonyms: Ethyl o-nitrobenzoate, Benzoic acid, 2-nitro-, ethyl ester[\[1\]](#)[\[2\]](#)[\[4\]](#)

Molecular Formula: C₉H₉NO₄[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Molecular Weight: 195.17 g/mol [\[2\]](#)[\[4\]](#)

Physicochemical Properties

The key physical and chemical properties of **Ethyl 2-nitrobenzoate** are presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Physical State	Solid, Low melting solid	[6]
Appearance	Colorless to yellow liquid or solid	[7]
Melting Point	26 - 30 °C	[2][6]
Boiling Point	172 - 174 °C at 18 mmHg	[2][6]
Purity	Commonly available as 97% or 98%	[2][7]
LogP	2.14	[1]

Safety and Handling

Ethyl 2-nitrobenzoate is not classified as a hazardous substance according to the 2012 OSHA Hazard Communication Standard.[6] However, as with all laboratory chemicals, it should be handled with care in accordance with good industrial hygiene and safety practices.[5]

Personal Protective Equipment (PPE):

- Wear safety glasses with side shields or goggles.[5]
- Wear protective gloves.[5]
- Wear long-sleeved clothing.[5]

Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid ingestion and inhalation.[6]
- Ensure adequate ventilation.[6]
- Keep away from food, drink, and animal feeding stuffs.[5]

- Wash hands thoroughly after handling.[5]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[5]

Experimental Protocols

Synthesis of Ethyl 2-nitrobenzoate via Esterification

This protocol describes a general method for the synthesis of **Ethyl 2-nitrobenzoate** from 2-nitrobenzoic acid and ethanol, a common esterification reaction.

Materials:

- 2-nitrobenzoic acid
- Ethanol (absolute)
- Concentrated sulfuric acid (as catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottomed flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottomed flask, dissolve 2-nitrobenzoic acid in an excess of absolute ethanol.

- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while cooling the flask in an ice bath.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in a suitable organic solvent, such as ethyl acetate.
- Transfer the solution to a separatory funnel and wash it sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the organic phase under reduced pressure to obtain the crude **Ethyl 2-nitrobenzoate**.
- The crude product can be further purified by vacuum distillation or column chromatography.

Analysis of Ethyl 2-nitrobenzoate by Reverse-Phase HPLC

This protocol outlines a method for the analysis of **Ethyl 2-nitrobenzoate** using High-Performance Liquid Chromatography (HPLC).^[1]

Instrumentation:

- HPLC system with a UV detector
- Newcrom R1 reverse-phase column or equivalent^[1]

Mobile Phase:

- Acetonitrile (MeCN)

- Water
- Phosphoric acid[1] (For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid)[1]

Procedure:

- Prepare a standard solution of **Ethyl 2-nitrobenzoate** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the test substance in the mobile phase.
- Set up the HPLC system with the appropriate column and mobile phase composition.
- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- Inject the standard solution and record the chromatogram to determine the retention time of **Ethyl 2-nitrobenzoate**.
- Inject the sample solution and record the chromatogram.
- Identify the peak corresponding to **Ethyl 2-nitrobenzoate** in the sample chromatogram by comparing its retention time with that of the standard.
- The purity of the sample can be determined by calculating the area percentage of the **Ethyl 2-nitrobenzoate** peak relative to the total peak area.

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **Ethyl 2-nitrobenzoate**.



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Caption: Workflow for the synthesis of **Ethyl 2-nitrobenzoate**.

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